

In-Depth Technical Guide: IWP-12 Inhibition of PORCN

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the biochemical and cellular activity of **IWP-12**, a potent inhibitor of Porcupine (PORCN). It includes detailed information on its inhibitory concentration, mechanism of action, and the experimental methodologies used for its characterization.

Introduction to PORCN and the Wnt Signaling Pathway

Porcupine (PORCN) is a critical enzyme in the Wnt signaling pathway, a highly conserved pathway essential for embryonic development, tissue homeostasis, and regeneration. Dysregulation of Wnt signaling is implicated in numerous diseases, including cancer. PORCN is a membrane-bound O-acyltransferase (MBOAT) that resides in the endoplasmic reticulum.[1] [2][3] Its primary function is to catalyze the palmitoylation of Wnt proteins, a post-translational modification crucial for their secretion and subsequent activation of downstream signaling cascades.[1][2][3] By adding a palmitoleoyl group to a conserved serine residue on Wnt ligands, PORCN enables their interaction with the carrier protein Wntless (WLS), facilitating their transport out of the cell. Inhibition of PORCN effectively traps Wnt ligands in the producing cell, thereby blocking both canonical (β-catenin-dependent) and non-canonical Wnt signaling.

IWP-12: A Potent Inhibitor of PORCN



IWP-12 is a small molecule inhibitor that specifically targets PORCN. Its inhibitory action prevents the palmitoylation of Wnt ligands, leading to a halt in their secretion and a subsequent blockade of Wnt-dependent signaling. This makes **IWP-12** a valuable tool for studying the roles of Wnt signaling in various biological processes and a potential therapeutic agent for Wnt-driven diseases.

Quantitative Data on IWP-12 Activity

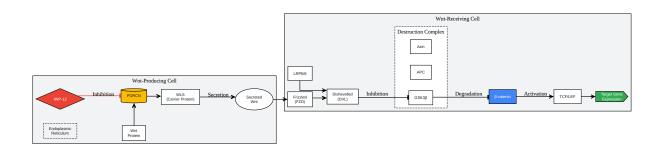
The half-maximal inhibitory concentration (IC50) is a key measure of a drug's potency. The IC50 value for **IWP-12**'s inhibition of PORCN has been consistently determined to be 15 nM.[1] [2][3]

Compound	Target	IC50 Value	Assay Type
IWP-12	PORCN	15 nM	Cell-based Wnt signaling assay

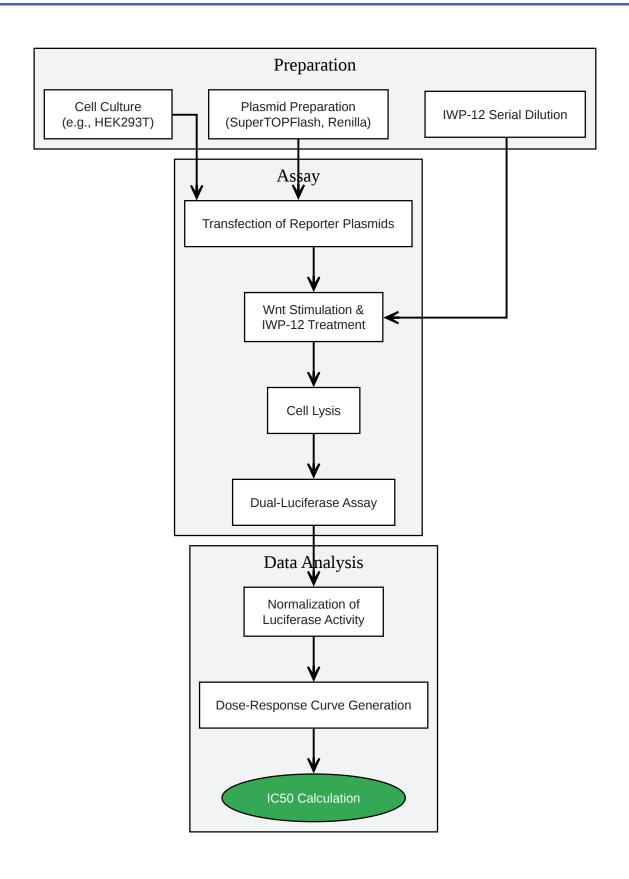
Signaling Pathway Diagram

The following diagram illustrates the canonical Wnt signaling pathway and the mechanism of action for **IWP-12**.









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References

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